

Application Note and Protocol: Synthesis of High-Purity Disperse Black 9

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Compound of Interest

Compound Name: Disperse Black 9

CAS No.: 20721-50-0

Cat. No.: B1585380

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Introduction

Disperse Black 9 is an azo dye used extensively in the textile industry for dyeing synthetic fibers such as polyester and nylon, owing to its excellent colorfastness.[1] In research and development, it serves as a model compound for studying dyeing mechanisms and in materials science for coloring plastics.[2] High purity of the dye is critical for obtaining reproducible results in research applications and ensuring consistent quality in industrial processes. This document outlines a detailed protocol for the synthesis of high-purity **Disperse Black 9**, which involves a three-step process: diazotization of 4-nitroaniline, azo coupling with N,N-bis(2-hydroxyethyl)aniline, and subsequent reduction of the nitro group.

Synthesis and Purification Overview

The synthesis of **Disperse Black 9** is a well-established multi-step process.[2] It begins with the diazotization of 4-nitroaniline, followed by an azo coupling reaction with N,N-bis(2-hydroxyethyl)aniline. The final step involves the reduction of the nitro group to an amino group to yield the final **Disperse Black 9** molecule.[2][3] Post-synthesis, a rigorous purification

protocol is necessary to remove unreacted precursors, byproducts, and salts to achieve high purity.

Experimental Protocols

3.1. Materials and Reagents

- 4-Nitroaniline
- Sodium Nitrite (NaNO_2)
- Hydrochloric Acid (HCl), concentrated
- N,N-bis(2-hydroxyethyl)aniline
- Sodium Sulfide (Na_2S) or another suitable reducing agent
- Sodium Hydroxide (NaOH)
- Deionized Water
- Ice

3.2. Step 1: Diazotization of 4-Nitroaniline

- In a jacketed glass reactor, prepare a solution of 4-nitroaniline in dilute hydrochloric acid.
- Cool the reactor to 0-5 °C using a circulating chiller. This low temperature is crucial to ensure the stability of the resulting diazonium salt.
- Slowly add an aqueous solution of sodium nitrite dropwise to the cooled 4-nitroaniline solution while maintaining vigorous stirring. The temperature must be strictly maintained between 0 and 5 °C during this addition, as the reaction is exothermic.
- Continue stirring the mixture at 0-5 °C for an additional 30-60 minutes after the sodium nitrite addition is complete to ensure the full conversion of the primary aromatic amine to the diazonium salt.

3.3. Step 2: Azo Coupling

- In a separate reactor, dissolve N,N-bis(2-hydroxyethyl)aniline in an aqueous solution.
- Cool this solution to 5-15 °C.
- Slowly add the previously prepared cold diazonium salt solution to the N,N-bis(2-hydroxyethyl)aniline solution with constant stirring.
- During the addition, monitor and adjust the pH of the reaction mixture to be mildly alkaline (pH 8-10) using a sodium hydroxide solution. This facilitates the electrophilic substitution reaction.
- After the addition is complete, continue to stir the mixture for several hours while allowing it to slowly warm to room temperature to ensure the completion of the coupling reaction. The product of this step is an intermediate nitro-substituted azo dye.

3.4. Step 3: Reduction of the Nitro Group

- To the reaction mixture containing the intermediate dye, add a suitable reducing agent, such as an aqueous solution of sodium sulfide.
- Gently heat the mixture to facilitate the reduction of the nitro group (-NO₂) to a primary amino group (-NH₂). The reaction progress can be monitored by thin-layer chromatography (TLC).
- Upon completion of the reduction, the crude **Disperse Black 9** will precipitate out of the solution.

3.5. Purification of Crude **Disperse Black 9**

- Isolate the precipitated crude dye from the reaction mixture by vacuum filtration.
- Wash the filter cake thoroughly with deionized water to remove unreacted starting materials, salts, and other water-soluble impurities. Continue washing until the filtrate reaches a neutral pH.
- Dry the purified dye in a vacuum oven at a controlled temperature to obtain a fine powder. For industrial applications, a milling or grinding step may be employed to achieve a uniform

and fine particle size.

3.6. Purity Assessment

The purity of the final product should be assessed using High-Performance Liquid Chromatography (HPLC) coupled with a UV detector. This technique allows for the quantification of the main dye component and the detection of any synthesis-related impurities. A purity of $\geq 97\%$ is generally considered high-purity for this dye.

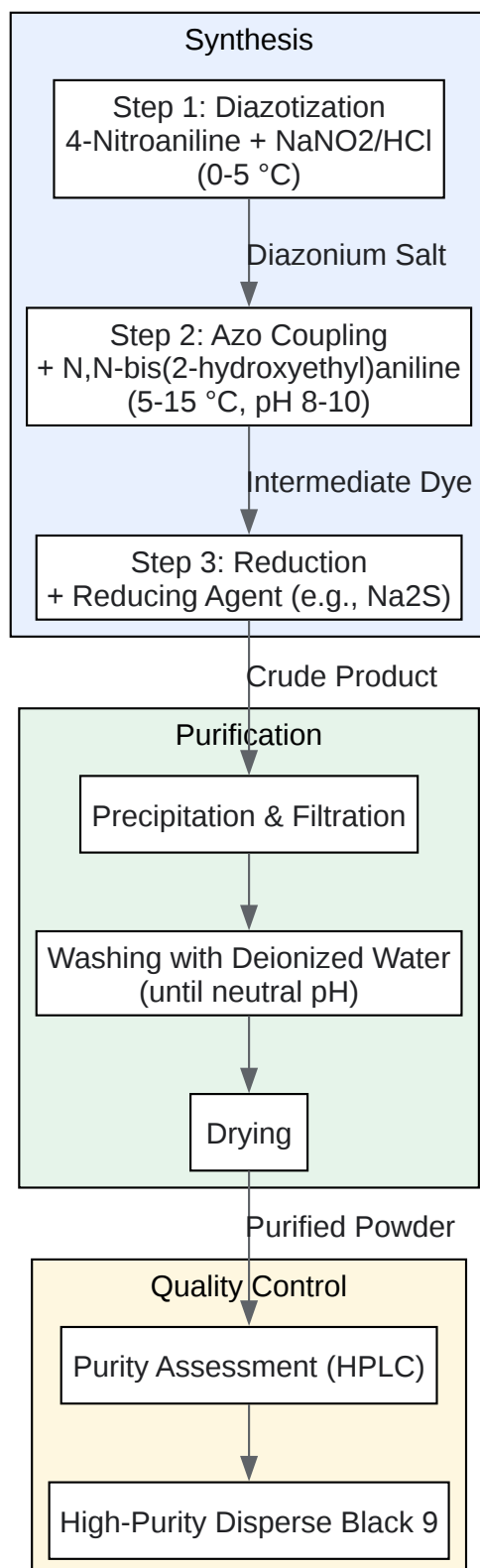
Data Presentation

The following table summarizes the key quantitative data for high-purity **Disperse Black 9**.

Parameter	Value	Reference
Purity (Dye Content)	$\geq 97\%$	
Purity (Reference Standard)	97.4%	
Molecular Formula	$C_{16}H_{20}N_4O_2$	
Molecular Weight	300.36 g/mol	
Melting Point	157 - 160 °C	
Appearance	Faint orange to very dark orange/brown-black powder	

Visualization

5.1. Synthesis and Purification Workflow



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A workflow diagram illustrating the synthesis and purification of **Disperse Black 9**.

Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Work in a well-ventilated area or a fume hood to avoid inhalation of dust and vapors.
- **Disperse Black 9** may cause skin sensitization. Avoid all personal contact.
- Consult the Safety Data Sheet (SDS) for each reagent before use for detailed hazard information and handling procedures.

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